

AOH1160's Impact on Cell Cycle Progression: A Technical Guide

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Compound of Interest

Compound Name: AOH1160

Cat. No.: B15566453

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Abstract

AOH1160 is a first-in-class small molecule inhibitor of Proliferating Cell Nuclear Antigen (PCNA), a key protein in DNA replication and repair. This document provides a detailed technical overview of the mechanism by which **AOH1160** impacts cell cycle progression, with a focus on its potential as a cancer therapeutic. It includes a summary of quantitative data, detailed experimental protocols for key assays, and visualizations of the underlying molecular pathways and experimental workflows.

Introduction

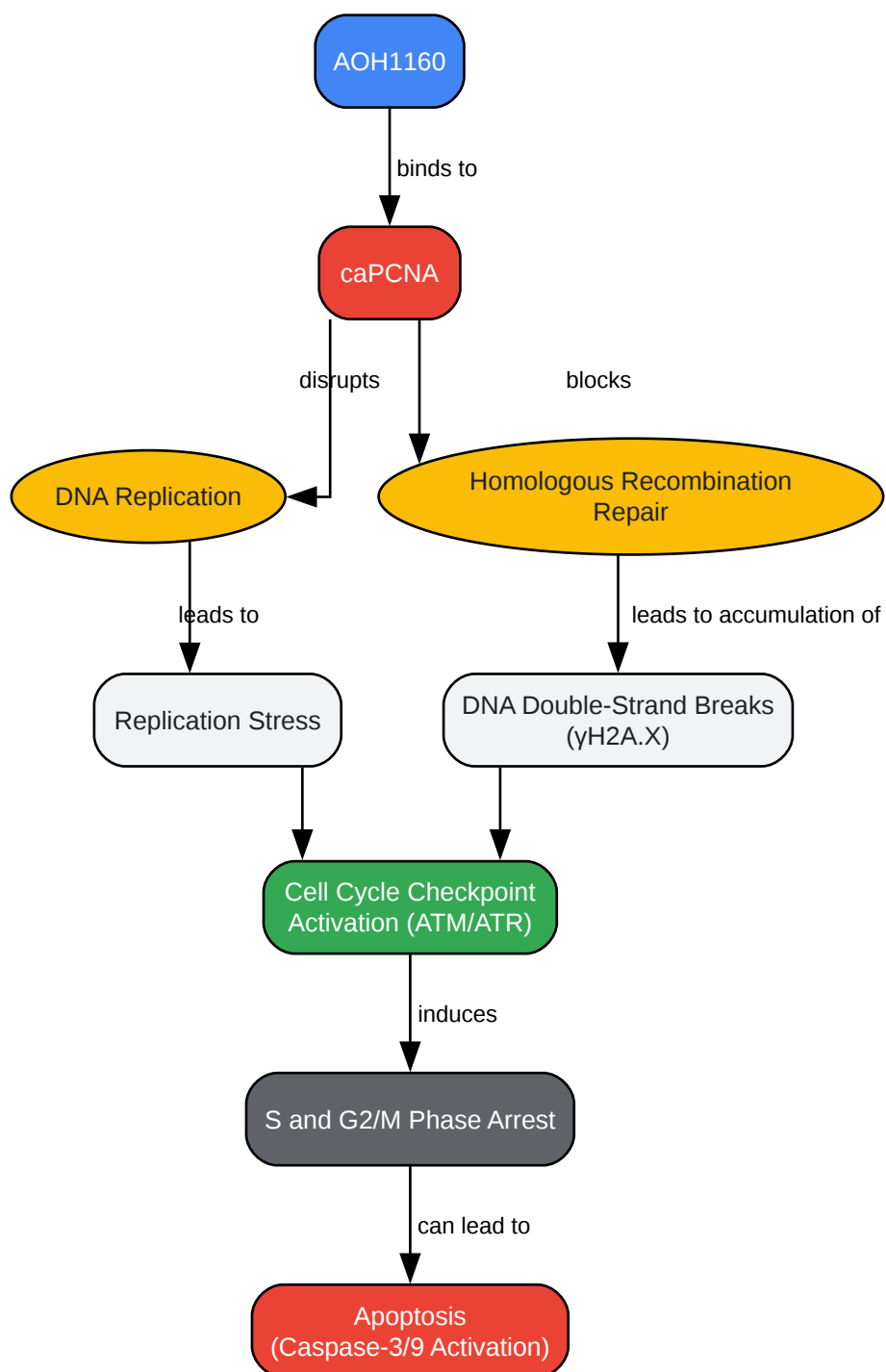
Proliferating Cell Nuclear Antigen (PCNA) is a critical component of the DNA replication and repair machinery in eukaryotic cells. Its ring-like structure encircles DNA, acting as a sliding clamp and a docking platform for a multitude of proteins involved in these essential processes. Due to its central role in cell proliferation, PCNA is an attractive target for anticancer therapies. **AOH1160** has emerged as a potent and selective inhibitor of a cancer-associated isoform of PCNA (caPCNA), demonstrating significant preclinical activity against a broad range of cancer cell types while exhibiting minimal toxicity to non-malignant cells.^{[1][2][3]} This guide delves into the core mechanism of **AOH1160**'s action: the disruption of cell cycle progression.

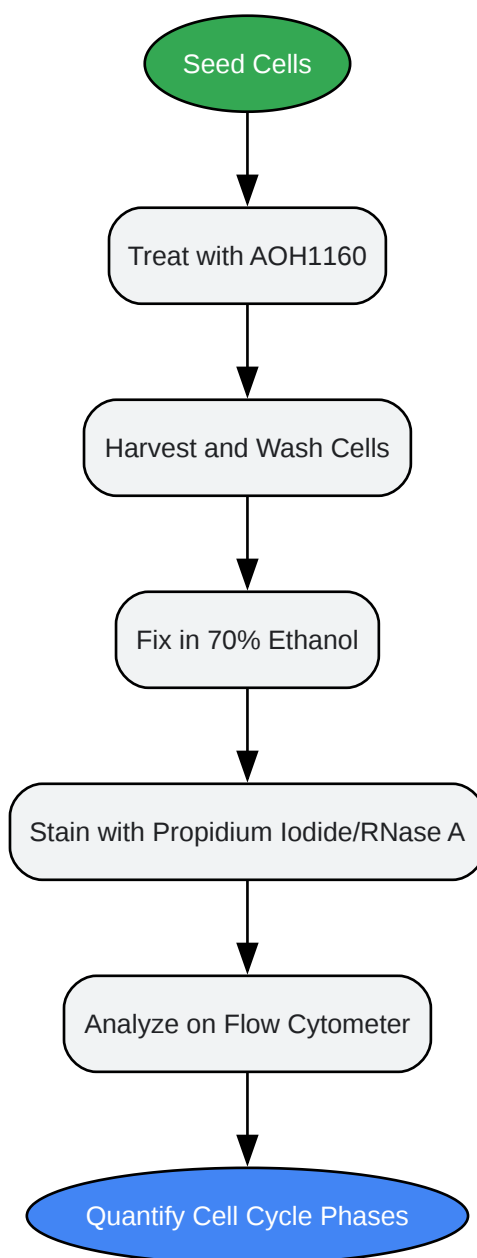
Mechanism of Action

AOH1160 selectively targets a specific surface pocket on PCNA, which is structurally altered in its cancer-associated isoform.^{[1][2]} This interaction does not block the binding of all PCNA partners but rather alters the dynamics of these interactions.^[1] The primary consequences of **AOH1160**'s binding to PCNA are the interference with DNA replication and the inhibition of homologous recombination (HR)-mediated DNA repair.^{[1][2][3]}

The disruption of these fundamental processes leads to an accumulation of DNA damage and the induction of replication stress.^[1] This, in turn, activates cell cycle checkpoints, leading to cell cycle arrest, and ultimately, apoptosis in cancer cells.^[4]

Signaling Pathway of AOH1160-Induced Cell Cycle Arrest





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